

cyclohexanecarboxylic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: Cyclohexanecarboxylic acid

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Cyclohexanecarboxylic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **cyclohexanecarboxylic acid**, covering its chemical structure, IUPAC nomenclature, physicochemical properties, synthesis, and biological significance. Detailed experimental protocols and metabolic pathway diagrams are included to support advanced research and development activities.

Chemical Structure and IUPAC Name

Cyclohexanecarboxylic acid is a saturated monocarboxylic acid. Its structure consists of a cyclohexane ring bonded to the carbon atom of a carboxyl group.

IUPAC Name: **Cyclohexanecarboxylic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Synonyms: Hexahydrobenzoic acid, Carboxycyclohexane, Cyclohexanoic acid[\[2\]](#)[\[3\]](#)

Chemical Formula: $C_7H_{12}O_2$ [\[1\]](#)[\[4\]](#)

CAS Number: 98-89-5[\[1\]](#)[\[2\]](#)

Molecular Structure:

Figure 1: 2D structure of **cyclohexanecarboxylic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **cyclohexanecarboxylic acid** is presented in the table below.

Property	Value
Molecular Weight	128.17 g/mol [1][2]
Appearance	White crystalline solid or colorless oil[2][4]
Melting Point	29-32 °C[2]
Boiling Point	232-234 °C[2][4]
Density	1.0274 - 1.033 g/cm ³ at 25 °C[4][5]
Solubility in Water	4.6 mg/mL at 25 °C[2]
pKa	4.82 (predicted)[6]
LogP	1.96[2]

Experimental Protocols

Synthesis of Cyclohexanecarboxylic Acid via Hydrogenation of Benzoic Acid

This protocol describes a common and efficient method for the synthesis of **cyclohexanecarboxylic acid**.

Materials:

- Benzoic acid
- 5% Palladium on Carbon (Pd/C) catalyst
- Ethanol (or other suitable solvent like 1,4-dioxane)

- Hydrogen gas (high purity)
- Nitrogen gas (for purging)
- Filter aid (e.g., Celite)

Equipment:

- High-pressure hydrogenation reactor (autoclave)
- Magnetic stirrer
- Heating mantle
- Büchner funnel and filter flask
- Rotary evaporator

Procedure:

- Preparation: In the hydrogenation reactor vessel, dissolve the desired amount of benzoic acid in a suitable solvent (e.g., ethanol).
- Catalyst Addition: Carefully add the 5% Pd/C catalyst to the solution. The catalyst loading is typically 1-5 mol% relative to the benzoic acid.
- Purging: Seal the reactor securely. Purge the vessel first with nitrogen gas to remove air, and then purge with hydrogen gas.
- Reaction: Pressurize the reactor with hydrogen to the desired pressure (e.g., 10-15 MPa)[7]. Begin vigorous stirring and heat the reaction to the target temperature (e.g., 100-150 °C)[8].
- Monitoring: Monitor the reaction progress by observing the pressure drop on the gauge, which indicates hydrogen consumption. The reaction is typically complete within a few hours.
- Work-up: Once hydrogen uptake ceases, stop the stirring and allow the reactor to cool to room temperature. Carefully vent the excess hydrogen pressure and purge the reactor with nitrogen gas.

- Filtration: Open the reactor and filter the reaction mixture through a pad of celite to remove the Pd/C catalyst. Wash the filter cake with a small amount of fresh solvent to ensure complete product recovery.
- Isolation: Remove the solvent from the filtrate using a rotary evaporator to yield the crude **cyclohexanecarboxylic acid**.

Purification of Cyclohexanecarboxylic Acid

The crude product from the synthesis can be purified by either recrystallization or distillation.

Protocol 1: Purification by Recrystallization

- Dissolve the crude **cyclohexanecarboxylic acid** in a minimum amount of hot solvent (e.g., water or a mixture of hexane and ethyl acetate).
- Allow the solution to cool slowly to room temperature, then cool further in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals under vacuum.

Protocol 2: Purification by Vacuum Distillation

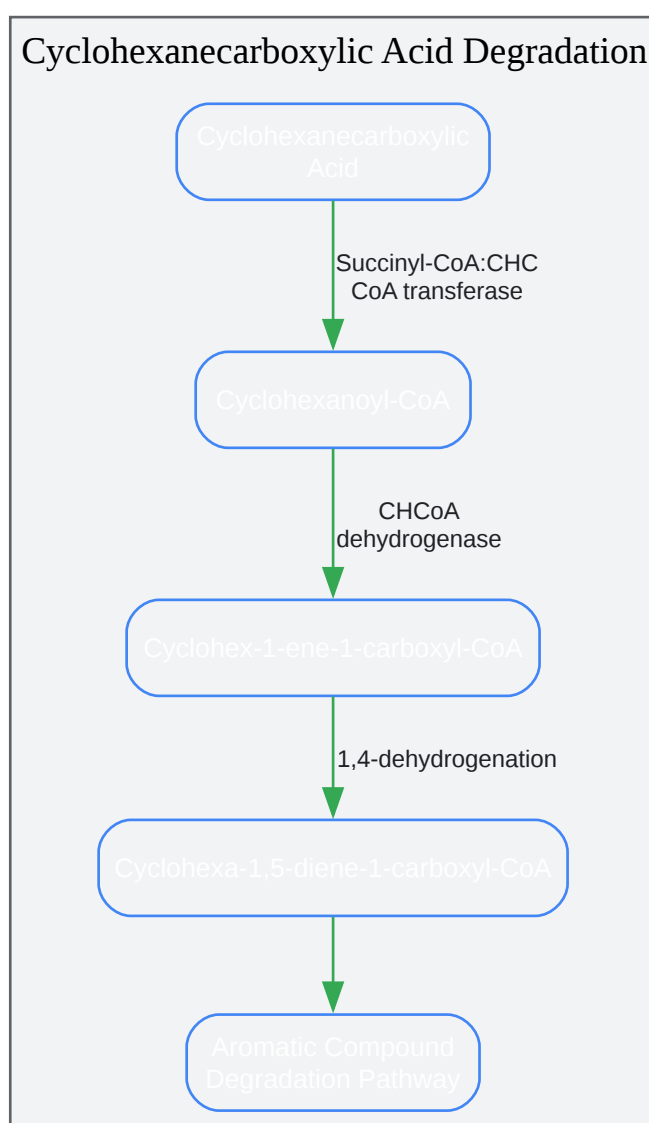
- Assemble a vacuum distillation apparatus.
- Place the crude **cyclohexanecarboxylic acid** in the distillation flask.
- Apply vacuum and gently heat the flask.
- Collect the fraction that distills at the expected boiling point of **cyclohexanecarboxylic acid** at the applied pressure.

Biological Pathways

Cyclohexanecarboxylic acid is a metabolite in various microorganisms and is involved in several degradation pathways. These pathways are of significant interest for bioremediation and understanding microbial metabolism.

Anaerobic Degradation Pathway in *Geobacter metallireducens*

In the absence of oxygen, *Geobacter metallireducens* degrades **cyclohexanecarboxylic acid** through a series of enzymatic reactions that converge with the degradation pathway of aromatic compounds.^{[1][2][9][10][11]}

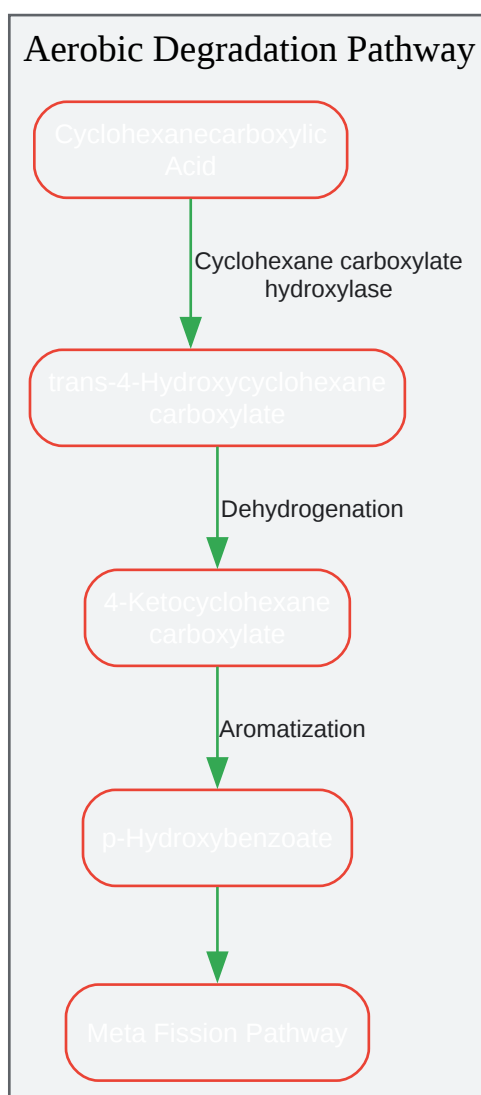


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Figure 2: Anaerobic degradation of **cyclohexanecarboxylic acid** in *G. metallireducens*.

Aerobic Degradation Pathway in *Alcaligenes* species

In the presence of oxygen, some bacteria, such as *Alcaligenes* species, metabolize **cyclohexanecarboxylic acid** via hydroxylation and subsequent aromatization to p-hydroxybenzoate.[12]



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Figure 3: Aerobic degradation of **cyclohexanecarboxylic acid** in *Alcaligenes* sp.

Conclusion

Cyclohexanecarboxylic acid is a versatile molecule with well-characterized chemical and physical properties. Its synthesis is readily achievable through established protocols, and its role in microbial metabolism is an active area of research. This guide provides a solid foundation for professionals working with this compound, from its fundamental properties to its complex biological transformations.

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References

- 1. journals.asm.org [journals.asm.org]
- 2. researchgate.net [researchgate.net]
- 3. Cyclohexanecarboxylic acid | C₇H₁₂O₂ | CID 7413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdnsciencepub.com [cdnsciencepub.com]
- 5. Cyclohexanecarboxylic acid 98 98-89-5 [sigmaaldrich.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Catalytic Ring Hydrogenation of Benzoic Acid with Supported Transition Metal Catalysts in scCO₂ - PMC [pmc.ncbi.nlm.nih.gov]
- 8. cabidigitallibrary.org [cabidigitallibrary.org]
- 9. Enzymes involved in a novel anaerobic cyclohexane carboxylic acid degradation pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Enzymes Involved in a Novel Anaerobic Cyclohexane Carboxylic Acid Degradation Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 12. journals.asm.org [journals.asm.org]
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